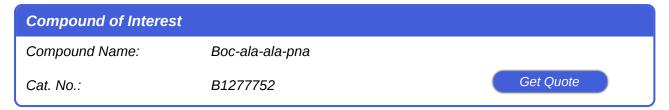


Technical Guide: Safety and Handling of Bocala-ala-pna

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for N- α -t-Boc-L-alanyl-L-alanine p-nitroanilide (**Boc-ala-ala-pna**), a chromogenic substrate widely used in biochemical assays for the detection of serine protease activity. This document is intended for laboratory personnel and drug development professionals who handle this compound.

Chemical and Physical Properties

Boc-ala-ala-pna is a synthetic dipeptide derivative. The t-butyloxycarbonyl (Boc) protecting group on the N-terminus increases its stability, while the p-nitroanilide (pNA) group at the C-terminus allows for colorimetric detection of enzymatic cleavage. The release of the yellow p-nitroaniline molecule upon hydrolysis can be monitored spectrophotometrically.

Table 1: Physicochemical Properties of **Boc-ala-ala-pna** and Related Compounds



Property	Boc-ala-ala-pna	Boc-Ala-OH (for comparison)
CAS Number	50439-35-5[1]	15761-38-3
Molecular Formula	C17H24N4O6[1]	C8H15NO4
Molecular Weight	380.4 g/mol [1]	189.21 g/mol
Appearance	White to off-white powder	White to off-white powder
Solubility	Soluble in DMSO	Not specified
Melting Point	Data not available	79-83 °C
Optical Rotation	Data not available	$[\alpha]20/D$ -25±1°, c = 2% in acetic acid

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **Boc-ala-ala-pna** is not readily available, a comprehensive safety profile can be constructed by considering its structural components and general practices for handling peptide reagents. The primary hazard is associated with the p-nitroaniline (pNA) moiety, which is classified as a toxic and hazardous substance.

2.1. Hazard Identification

- Acute Toxicity: The p-nitroaniline component is toxic if swallowed, inhaled, or absorbed through the skin.
- Health Hazards: May cause eye irritation and methemoglobinemia, which impairs the blood's ability to transport oxygen.
- Chronic Exposure: Prolonged or repeated exposure may lead to liver damage.

2.2. Recommended Personal Protective Equipment (PPE)

• Eye Protection: Chemical safety goggles or a face shield are mandatory.



- Hand Protection: Wear nitrile or other chemically resistant gloves.
- Skin and Body Protection: A lab coat and closed-toe shoes are required.

2.3. Safe Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.
- · Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- · Do not eat, drink, or smoke in the laboratory.
- · Wash hands thoroughly after handling.

2.4. Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry place, typically at -20°C for longterm stability.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.

Experimental Protocols

Boc-ala-ala-pna is a well-established substrate for serine proteases, particularly elastase. The following is a generalized protocol for a colorimetric elastase activity assay.

3.1. Materials

- Boc-ala-ala-pna
- Dimethyl sulfoxide (DMSO)
- Tris-HCl buffer (e.g., 0.1 M, pH 8.0)
- Elastase enzyme solution



Microplate reader or spectrophotometer

3.2. Preparation of Reagents

- Substrate Stock Solution: Prepare a stock solution of Boc-ala-ala-pna in DMSO (e.g., 10 mM). Store at -20°C.
- Working Substrate Solution: Dilute the stock solution in Tris-HCl buffer to the desired final concentration (e.g., 1 mM).
- Enzyme Solution: Prepare a fresh solution of elastase in Tris-HCl buffer at the desired concentration.

3.3. Assay Procedure

- Add the working substrate solution to the wells of a 96-well microplate.
- · Initiate the reaction by adding the elastase solution to each well.
- Immediately place the microplate in a plate reader pre-set to the appropriate temperature (e.g., 37°C).
- Monitor the increase in absorbance at 405 nm over time. The rate of p-nitroaniline release is proportional to the enzyme activity.

Table 2: Example Reagent Volumes for a 96-Well Plate Assay

Reagent	Volume per Well	Final Concentration
Tris-HCl Buffer (0.1 M, pH 8.0)	180 μL	0.1 M
Boc-ala-ala-pna (1 mM)	10 μL	50 μΜ
Elastase Solution	10 μL	Variable
Total Volume	200 μL	

Visualizations







4.1. Experimental Workflow for Elastase Activity Assay

The following diagram illustrates the key steps in performing a colorimetric elastase activity assay using **Boc-ala-ala-pna**.





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Caption: Workflow for a typical elastase colorimetric assay.



Disclaimer: This guide is intended for informational purposes only and does not replace a formal risk assessment. Always consult the most current safety data sheets and follow all applicable laboratory safety protocols.

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References

- 1. Boc-Ala-Ala-pNA | 50439-35-5 | FB110708 | Biosynth [biosynth.com]
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